

# Suc-Ala-Ala-Pro-Gly-pNA handling precautions

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**Compound Focus:** Suc-Ala-Ala-Pro-Gly-pNA

Cat. No.: S12867471

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## Safety Data and Handling Summary

The table below summarizes quantitative data and handling precautions for a similar peptide substrate [1].

Property / Aspect	Specification / Precaution
Relevant Identified Uses	For R&D use only. Not for medicinal, household, or other uses. [1]
Physical State & Appearance	No data available [1]
Storage Condition	Store the container tightly closed in a dry, cool, and well-ventilated place. [1]
Solubility	No data available for Suc-ALA-ALA-PRO-LYS-PNA. Suc-Ala-Ala-Pro-Phe-pNA is soluble in DMF (25 mg/mL). [1] [2]

| **Personal Protective Equipment (PPE)** | • **Eye/Face Protection:** Tightly fitting safety goggles. • **Skin Protection:** Fire/flame-resistant, impervious clothing and chemical-impermeable gloves. • **Respiratory Protection:** Use a full-face respirator if exposure limits are unknown or symptoms are experienced. [1] |

## Frequently Asked Questions (FAQs)

## General Handling & Storage

**Q1: What are the basic precautions for handling this compound?** Always handle the material in a well-ventilated place. Avoid contact with skin and eyes, and avoid forming dust and aerosols. Use non-sparking tools and be aware of potential electrostatic discharge. Wear suitable protective clothing, including gloves and safety goggles [1].

**Q2: How should I store this substrate?** The container should be kept tightly closed in a dry, cool, and well-ventilated place. It should be stored apart from foodstuff containers or incompatible materials [1].

## Emergency & First Aid

**Q3: What should I do if the compound contacts my skin or eyes?**

- **Skin contact:** Take off contaminated clothing immediately and wash the affected skin with soap and plenty of water. Consult a doctor.
- **Eye contact:** Rinse the eyes with pure water for at least 15 minutes and consult a doctor [1].

**Q4: What is the procedure if the powder is inhaled or ingested?**

- **If inhaled:** Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, provide artificial respiration (avoiding mouth-to-mouth if the chemical was ingested or inhaled) and seek immediate medical attention.
- **If ingested:** Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately [1].

## Spill and Disposal

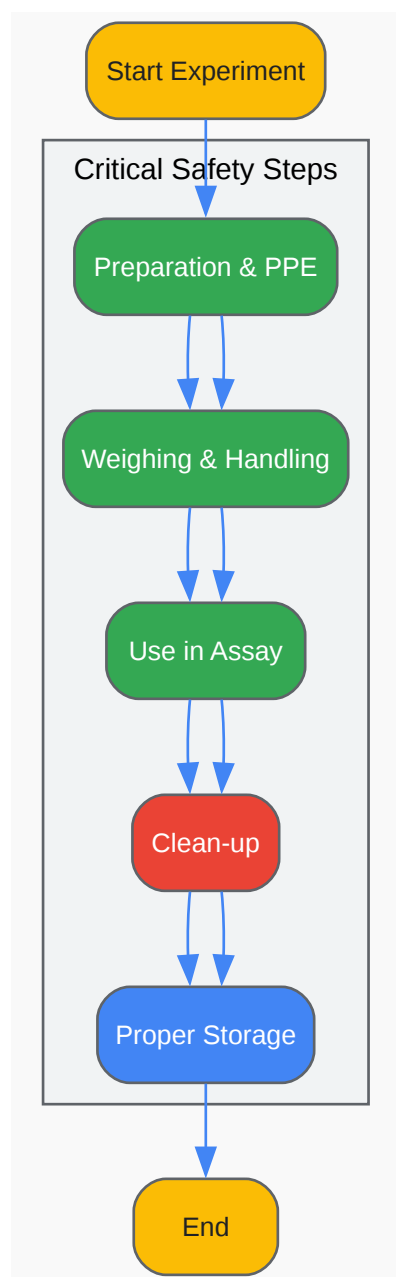
**Q5: What actions should be taken in case of a spill?** Avoid creating dust. Do not breathe any mist, gas, or vapors. Wear personal protective equipment. Prevent the chemical from entering drains and the environment. Collect the spilled material for disposal using spark-proof tools and place it in a suitable, closed container [1].

**Q6: How do I properly dispose of this compound?** The material should be disposed of at a licensed chemical destruction plant or by controlled incineration. Do not contaminate water, foodstuffs, feed, or seed

through storage or disposal practices [1].

## Experimental Workflow for Safe Handling

For your experimental protocols, you can integrate the following safety workflow. This diagram outlines the key stages for safely handling the compound in the lab.



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## Important Disclaimer on Data Gaps

It is crucial to note that the available SDS explicitly states "**no data available**" for many hazard classifications, including acute toxicity, skin/eye irritation, and carcinogenicity [1]. This lack of data means the potential hazards are not fully characterized.

- **Apply the Precautionary Principle:** In the absence of specific data, you should treat this compound with the highest level of caution.
- **Consult a Specialist:** If you have specific safety concerns, consult your institution's health and safety office.
- **General Protocol:** The first aid and handling measures provided are standard for many laboratory chemicals and serve as a best-practice guide in lieu of substance-specific information.

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## References

1. - SUC - ALA - ALA -LYS- PRO - Safety Data Sheet PNA [chemicalbook.com]
2. - Suc - Ala - Ala -Phe- Pro | CAS#:70967-97-4 | Chemsrvc pNA [chemsrc.com]

To cite this document: Smolecule. [Suc-Ala-Ala-Pro-Gly-pNA handling precautions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12867471#suc-ala-ala-pro-gly-pna-handling-precautions>]

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